

Boc-Asp-Ofm synthesis yield improvement

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Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

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Key Strategy for Improved Yield

The core challenge identified for synthesizing peptides using **Boc-Asp-Ofm** is achieving high yield and low epimerization (racemization) during the initial attachment (esterification) of the protected amino acid to the solid support [1].

- **Problem:** Standard methods for esterifying **Boc-Asp-Ofm** to benzyl alcohol-type resins were found to be inefficient at scale and resulted in high levels of epimerization, which lowers the yield and quality of the final product [1].
- **Proven Solution:** The **cesium salt method** is highlighted as the definitive solution. This approach successfully suppresses epimerization during the esterification step, making the Boc/Bzl/OFm protection scheme a reliable method for preparing cyclic head-to-tail peptides in satisfactory yields with minimal purification [1].

Troubleshooting Guide & FAQs

Here are answers to specific technical questions your users might encounter.

Q1: How can I minimize epimerization when loading Boc-Asp-Ofm onto the resin?

A: Use the cesium salt method for the esterification reaction.

- **Detailed Protocol:**

- Convert **Boc-Asp-Ofm** into its **cesium salt** by treating it with cesium carbonate (Cs_2CO_3) or cesium bicarbonate (CsHCO_3) in a suitable solvent like methanol or a methanol/water mixture.
- After removing the solvent, the resulting cesium salt is a free-flowing powder that can be stored.
- For esterification, dissolve the **Boc-Asp-Ofm** cesium salt in a solvent like DMF (Dimethylformamide) and react it with the chloromethyl or bromomethyl functional groups on your benzyl alcohol-type resin.
- The reaction is typically performed with gentle heating (e.g., 60°C) for several hours to a few days to ensure complete loading [1].

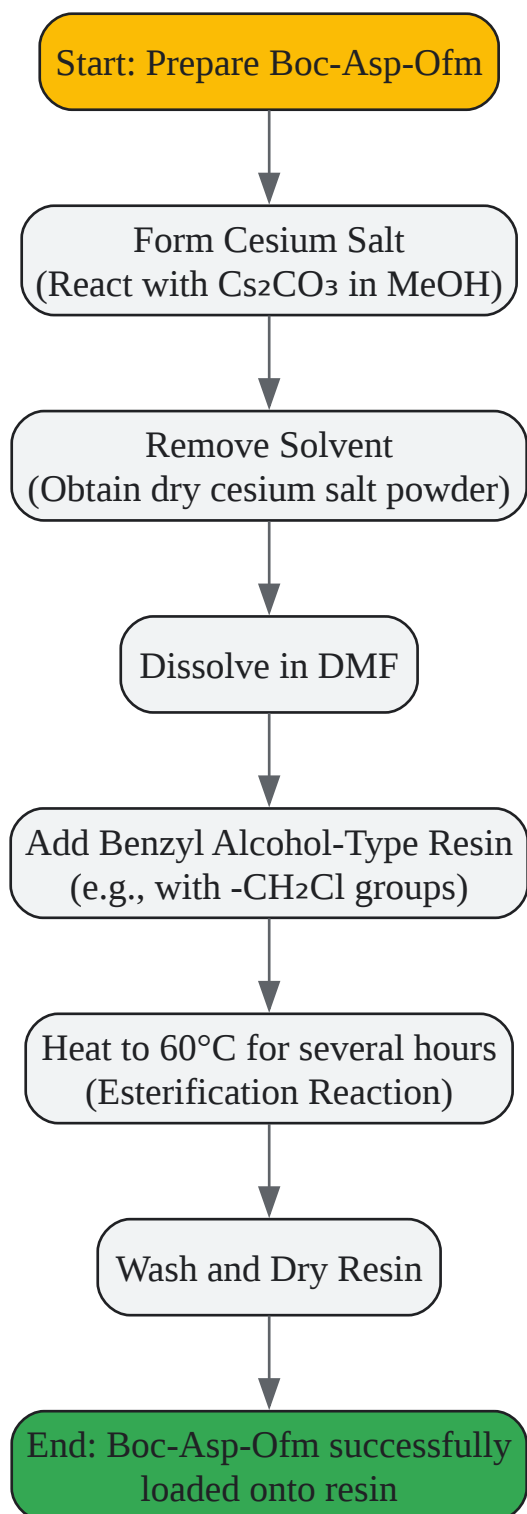
Q2: What are the general properties and handling conditions for Boc-Asp-Ofm?

The table below summarizes key data from chemical suppliers to ensure proper material handling during synthesis [2] [3] [4].

Property	Specification / Recommendation
CAS Number	117014-32-1 [2] [3] [5]
Molecular Formula	$\text{C}_{23}\text{H}_{25}\text{NO}_6$ [2] [3] [5]
Molecular Weight	411.45 g/mol [2] [3] [5]
Appearance	White to off-white powder [3] [4]
Optical Rotation	$[\alpha]_{\text{D}}^{20} = +26 \pm 2^\circ$ (C=1 in MeOH) [3]
Storage	Store at 2-8°C (or 0-8°C), protected from light [3] [4]
Purity	$\geq 99\%$ (HPLC) [3]

Experimental Workflow for Resin Loading

The following diagram outlines the optimized workflow for loading **Boc-Asp-Ofm** onto a solid-phase resin, incorporating the cesium salt method to prevent epimerization.



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References

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